

# Synthesis and Chemical Structure of Aripiprazole Lauroxil: A Technical Guide

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## Compound of Interest

Compound Name: Aripiprazole Lauroxil

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## Abstract

**Aripiprazole Lauroxil** is a long-acting injectable (LAI) atypical antipsychotic approved for the treatment of schizophrenia in adults.[1][2][3] As a prodrug of aripiprazole, it is designed to provide sustained therapeutic concentrations of the active moiety over an extended period, thereby improving patient adherence to treatment.[4][5][6] This technical guide provides an in-depth overview of the chemical structure and synthesis of **Aripiprazole Lauroxil**, including detailed experimental protocols and characterization methods.

## Chemical Structure and Properties

**Aripiprazole Lauroxil** is chemically named [7-[4-[4-(2,3-Dichlorophenyl)piperazin-1-yl]butoxy]-2-oxo-3,4-dihydroquinolin-1-yl]methyl dodecanoate.[7] It is a dodecanoate ester of N-hydroxymethyl aripiprazole.[4][7][8] The molecule consists of the active drug, aripiprazole, which is covalently linked to a lauric acid tail through an N-acyloxymethyl linker.[5][9] This chemical modification renders the compound less soluble in water, allowing for its formulation as an aqueous suspension for intramuscular injection.[5]

The empirical formula of **Aripiprazole Lauroxil** is C<sub>36</sub>H<sub>51</sub>Cl<sub>2</sub>N<sub>3</sub>O<sub>4</sub>, and its molecular weight is 660.72 g/mol .[4][10]

Table 1: Physicochemical Properties of **Aripiprazole Lauroxil**

Property	Value	Reference(s)
Molecular Formula	C36H51Cl2N3O4	[4][10]
Molecular Weight	660.72 g/mol	[4][10]
Appearance	White to off-white crystalline solid	[11]
Melting Point	81-83 °C	[7]
Solubility	<0.01 mg/mL in water	[7]
IUPAC Name	[7-[4-[4-(2,3-dichlorophenyl)piperazin-1-yl]butoxy]-2-oxo-3,4-dihydroquinolin-1-yl]methyl dodecanoate	[7]
CAS Number	1259305-29-7	[4]

## Synthesis of Aripiprazole Lauroxil

The synthesis of **Aripiprazole Lauroxil** is a two-step process that involves the formation of an N-hydroxymethyl intermediate of aripiprazole, followed by esterification with lauric acid or a reactive derivative thereof.[1][3][12][13]

### Step 1: Synthesis of N-hydroxymethyl Aripiprazole

The first step involves the reaction of aripiprazole with a source of formaldehyde, such as paraformaldehyde or an aqueous formaldehyde solution, in the presence of a base.[1][12][13]

Materials:

- Aripiprazole (or its monohydrate)
- Paraformaldehyde
- Potassium Carbonate

- Acetone
- Deionized Water

#### Procedure:

- Charge a reactor with aripiprazole (as monohydrate), paraformaldehyde, and potassium carbonate in acetone.[\[12\]](#)
- Heat the mixture to 20-25°C and maintain stirring under a nitrogen atmosphere for approximately 18 hours, or until the reaction is deemed complete by monitoring the consumption of aripiprazole (e.g., via HPLC, with a target of <16% remaining).[\[12\]](#)
- Cool the reaction mixture to <5°C and hold for at least 1 hour.[\[12\]](#)
- Filter the resulting solid from the mixture.[\[12\]](#)
- Wash the solid cake sequentially with chilled acetone and deionized water.[\[12\]](#)
- Dry the solid under vacuum at 30°C for at least 16 hours to yield crude N-hydroxymethyl aripiprazole.[\[12\]](#)
- For purification, the crude product can be slurried in deionized water, filtered, and dried again to obtain pure N-hydroxymethyl aripiprazole.[\[12\]](#)

## Step 2: Esterification to form Aripiprazole Lauroxil

The second step is the esterification of the N-hydroxymethyl aripiprazole intermediate with lauric acid. This reaction is typically carried out using a coupling agent to activate the carboxylic acid.[\[1\]](#)[\[12\]](#) Alternatively, a more reactive derivative of lauric acid, such as lauroyl chloride, can be used.[\[3\]](#)

#### Materials:

- N-hydroxymethyl aripiprazole
- Lauric Acid

- N,N'-Dicyclohexylcarbodiimide (DCC)
- 4-Dimethylaminopyridine (DMAP)
- Dichloromethane (DCM)
- Isopropanol

#### Procedure:

- In a reactor, dissolve lauric acid and N,N'-dicyclohexylcarbodiimide (DCC) in dichloromethane and stir for approximately 10 minutes.[\[13\]](#)
- Add N-hydroxymethyl aripiprazole and 4-dimethylaminopyridine (DMAP) to the mixture.[\[13\]](#)
- Maintain stirring at room temperature (15-25°C) for a minimum of 2 hours, monitoring the reaction progress by HPLC until the N-hydroxymethyl aripiprazole is consumed (e.g., <0.5%).[\[13\]](#)
- Filter the reaction mixture to remove the N,N'-dicyclohexylurea byproduct.[\[12\]](#)[\[13\]](#)
- Distill the dichloromethane under reduced pressure.[\[12\]](#)[\[13\]](#)
- Add isopropanol to the residue and continue distillation.[\[12\]](#)[\[13\]](#)
- Cool the resulting mixture to 0-10°C and hold for at least 2 hours to induce crystallization.[\[12\]](#)[\[13\]](#)
- Filter the solid product and wash with isopropanol.[\[12\]](#)[\[13\]](#)
- Dry the solid under vacuum at 30°C for approximately 4 hours to yield **Aripiprazole Lauroxil**.[\[12\]](#)[\[13\]](#)

## Analytical Characterization

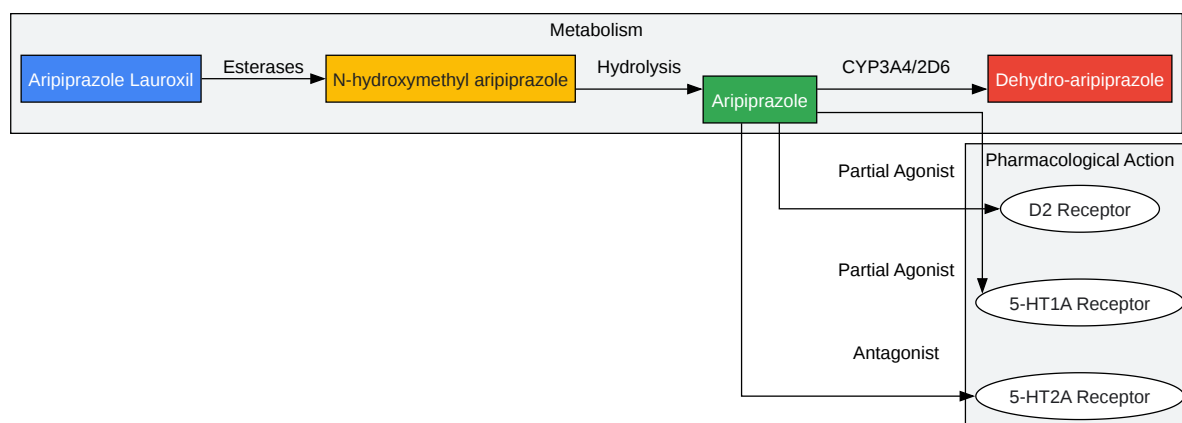
The purity and identity of **Aripiprazole Lauroxil** are confirmed using various analytical techniques.

Table 2: Analytical Methods for **Aripiprazole Lauroxil** Characterization

Technique	Purpose	Key Parameters	Reference(s)
High-Performance Liquid Chromatography (HPLC)	Purity assessment and quantification	Column: C18 reverse-phase (e.g., 250 mm x 4.6 mm, 5 $\mu$ m). Mobile Phase: Acetonitrile and a buffer (e.g., 0.32% KH <sub>2</sub> PO <sub>4</sub> ) in a 60:40 v/v ratio. Flow Rate: 1.0 mL/min. Detection: UV at 210 nm or 254 nm.	<a href="#">[14]</a> <a href="#">[15]</a>
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)	Identification and quantification in biological matrices	Column: Agilent Eclipse XDB-CN (100 x 2.1 mm, 3.5 $\mu$ m). Mobile Phase: Acetonitrile and water (75:25, v/v) with 0.1% formic acid. Flow Rate: 0.5 mL/min. Detection: Positive ion electrospray ionization (ESI+) with selected reaction monitoring (SRM).	<a href="#">[16]</a>
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural elucidation	<sup>1</sup> H and <sup>13</sup> C NMR spectra are used to confirm the chemical structure.	
Mass Spectrometry (MS)	Molecular weight determination and fragmentation analysis	Provides information on the molecular ion and fragmentation pattern to confirm the identity of the compound.	<a href="#">[14]</a> <a href="#">[16]</a>

## Signaling Pathways and Mechanism of Action

**Aripiprazole Lauroxil** is a prodrug that is hydrolyzed in the body to release aripiprazole.[5] The pharmacological activity of **Aripiprazole Lauroxil** is therefore attributable to aripiprazole. Aripiprazole exhibits its antipsychotic effects through a combination of partial agonist activity at dopamine D2 and serotonin 5-HT1A receptors, and antagonist activity at serotonin 5-HT2A receptors.[4][8]

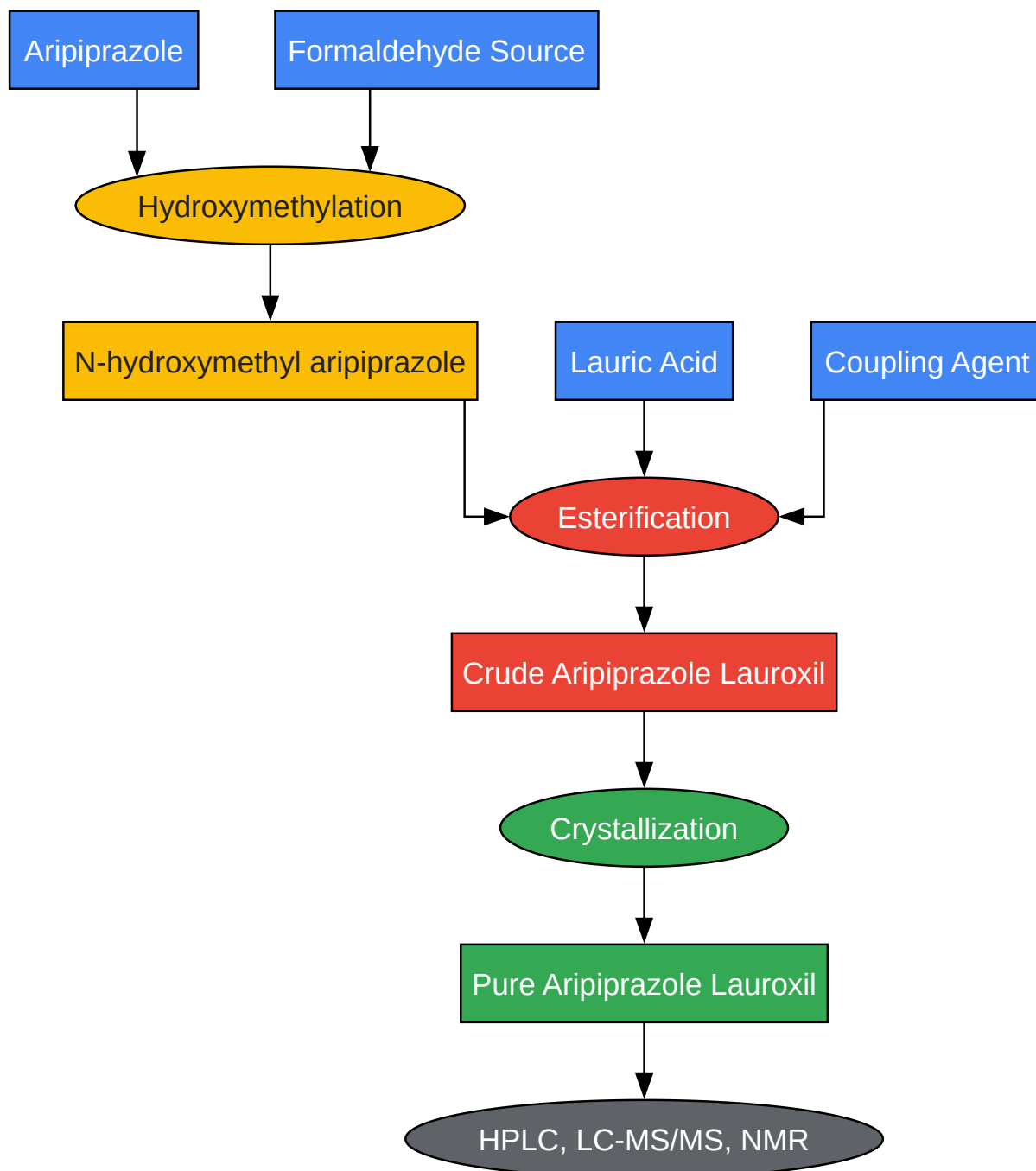


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Caption: Metabolic conversion of **Aripiprazole Lauroxil** and its mechanism of action.

## Experimental Workflows

The overall process from synthesis to characterization of **Aripiprazole Lauroxil** can be visualized as a sequential workflow.



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Caption: Workflow for the synthesis and characterization of **Aripiprazole Lauroxil**.

## Conclusion



This technical guide has outlined the synthesis and chemical structure of **Aripiprazole Lauroxil**, providing detailed experimental protocols and analytical methodologies for its preparation and characterization. The conversion of aripiprazole to its lauroxil prodrug represents a significant advancement in the long-acting injectable treatment of schizophrenia, offering the potential for improved patient outcomes through enhanced adherence. The information presented herein serves as a valuable resource for researchers and professionals in the field of drug development and medicinal chemistry.

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## References

- 1. US20180265472A1 - Process for preparing aripiprazole lauroxil and intermediates thereof - Google Patents [patents.google.com]
- 2. CN111315722A - Process for preparing lauroyl aripiprazole - Google Patents [patents.google.com]
- 3. CN110204488A - A kind of preparation method of lauroyl Aripiprazole - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- 5. Aripiprazole Lauroxil: Pharmacokinetic Profile of This Long-Acting Injectable Antipsychotic in Persons With Schizophrenia - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Aripiprazole lauroxil - Wikipedia [en.wikipedia.org]
- 7. WO2018169491A1 - Process for preparing aripiprazole lauroxil and intermediates thereof - Google Patents [patents.google.com]
- 8. accessdata.fda.gov [accessdata.fda.gov]
- 9. WO2019020821A1 - Process for the preparation of aripiprazole lauroxil - Google Patents [patents.google.com]
- 10. US20200140410A1 - Process for the preparation of aripiprazole lauroxil - Google Patents [patents.google.com]
- 11. ijppr.humanjournals.com [ijppr.humanjournals.com]

- 12. [asianpubs.org](https://asianpubs.org) [[asianpubs.org](https://asianpubs.org)]
- 13. LC-MS/MS method for the determination of the prodrug aripiprazole lauroxil and its three metabolites in plasma and its application to in vitro biotransformation and animal pharmacokinetic studies - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 15. Aripiprazole Lauroxil | C<sub>36</sub>H<sub>51</sub>Cl<sub>2</sub>N<sub>3</sub>O<sub>4</sub> | CID 49831411 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 16. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
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